

Technical Guide: 6-chloro-N-methylpyridin-2-amine (CAS 89026-78-8)

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Compound of Interest

Compound Name: 6-chloro-N-methylpyridin-2-amine

Cat. No.: B183386

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **6-chloro-N-methylpyridin-2-amine**, CAS number 89026-78-8. It is a key chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. This document consolidates its chemical and physical properties, provides insights into its synthesis and reactivity, and discusses its role in the development of bioactive molecules. Safety information is also included to ensure proper handling. The guide is intended for professionals in research and development who utilize substituted pyridine derivatives in their synthetic workflows.

Chemical and Physical Properties

6-chloro-N-methylpyridin-2-amine is a substituted pyridine derivative. Its structure, featuring a chlorine atom and a methylamino group on the pyridine ring, makes it a versatile building block in organic synthesis. The physical and chemical properties are summarized below.

| Property | Value | Reference |
|-------------------|--|-----------|
| IUPAC Name | 6-chloro-N-methylpyridin-2-amine | [1] |
| CAS Number | 89026-78-8 | [1][2] |
| Synonyms | 2-Pyridinamine, 6-chloro-N-methyl-; 6-Chloro-N-methyl-2-pyridinamine | [2][3] |
| Molecular Formula | C6H7ClN2 | [1][4] |
| Molecular Weight | 142.59 g/mol | [4] |
| Appearance | White to yellow powder | [2][3] |
| Density | 1.2 g/cm ³ | [2][3] |
| Boiling Point | 462.5°C at 760 mmHg | [3] |
| Flash Point | 233.5°C | [3] |
| SMILES | <chem>CNC1=NC(=CC=C1)Cl</chem> | [4] |

Synthesis and Reactivity

Substituted aminopyridines like **6-chloro-N-methylpyridin-2-amine** are valuable intermediates. The reactivity of the chloro and amino functional groups allows for a variety of chemical transformations, making them useful in creating more complex molecules.[5]

General Reactivity

The pyridine ring, substituted with both an electron-donating amino group and an electron-withdrawing chloro group, has a unique electronic profile that influences its reactivity in reactions such as nucleophilic aromatic substitution and cross-coupling.

Illustrative Synthetic Protocol: Synthesis of 2-Aminopyridines

While a specific protocol for the synthesis of **6-chloro-N-methylpyridin-2-amine** is not readily available in the provided search results, a general and efficient method for synthesizing substituted 2-aminopyridines from pyridine N-oxides has been reported. This one-pot, two-step process involves the reaction of pyridine N-oxides with isocyanides, followed by an in situ deprotection of an N-formylaminopyridine intermediate.^[6] This method has been shown to be effective for synthesizing 2-aminopyridines that are challenging to produce via other methods.^[6]

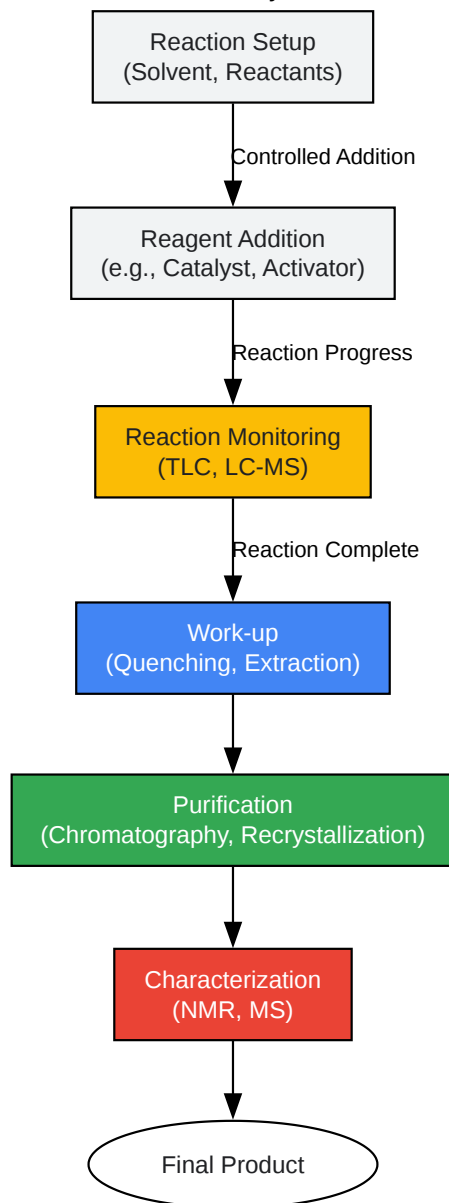
Experimental Protocol: General Synthesis of N-Aryl-2-Aminopyridines from Pyridine N-Oxides^[6]

- **Reaction Setup:** To a solution of the corresponding pyridine N-oxide (1.0 equiv.) in dichloromethane (DCM, 0.2 M), add trifluoroacetic anhydride (TFAA, 1.1 equiv.) dropwise at 0 °C.
- **Addition of Isocyanide:** After stirring for 5 minutes, add the isocyanide (1.2 equiv.) dropwise.
- **Reaction Progression:** Allow the reaction mixture to warm to room temperature and stir for 2 hours.
- **Deprotection:** Add a 1 M solution of HCl in methanol (5.0 equiv.) and stir the mixture for an additional 2 hours.
- **Work-up:** Quench the reaction with a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with DCM.
- **Purification:** Combine the organic layers, dry over sodium sulfate, and concentrate in vacuo. Purify the crude product via flash chromatography.

Note: This is a generalized protocol and may require optimization for the specific synthesis of **6-chloro-N-methylpyridin-2-amine**.

The following diagram illustrates a generalized workflow for a chemical synthesis experiment.

Generalized Chemical Synthesis Workflow



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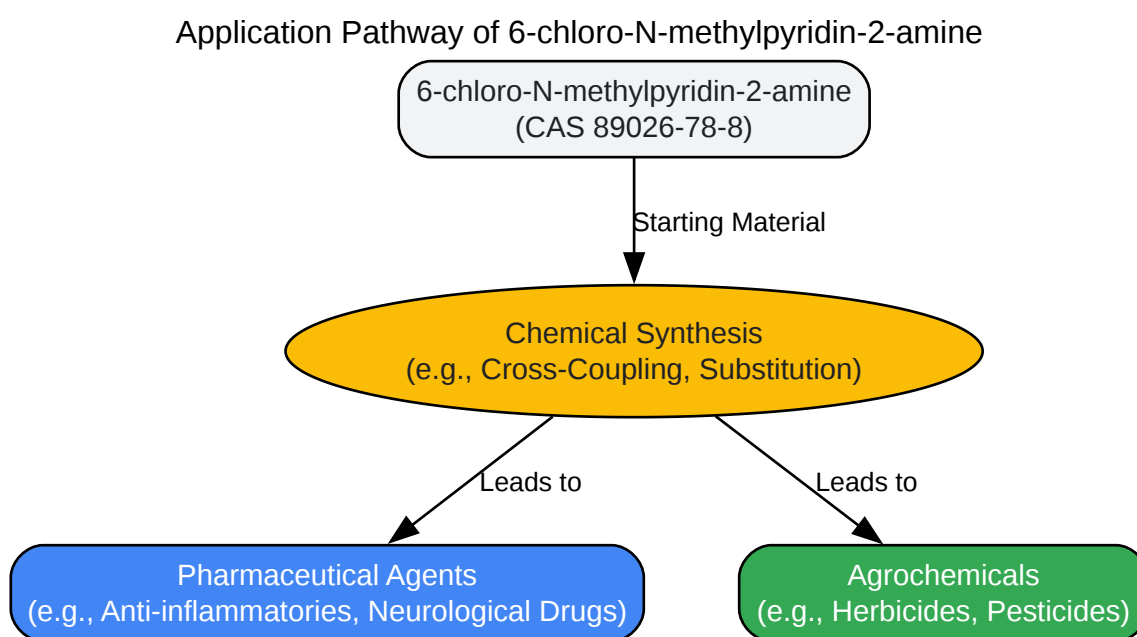
Caption: A flowchart of a typical chemical synthesis process.

Applications in Research and Development

6-chloro-N-methylpyridin-2-amine is a valuable building block for the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.

- **Pharmaceutical Development:** Compounds with the aminopyridine scaffold are known to be pharmacophores for many bioactive small molecules.^[6] They are considered safer alternatives to aniline in drug design due to a reduced potential for oxidation to toxic species.^[6] Chloro-substituted pyridines serve as key intermediates in the synthesis of various pharmaceuticals, including those targeting neurological disorders and as anti-inflammatory or antimicrobial agents.^{[5][7]}
- **Agrochemicals:** This compound and its derivatives are used in the formulation of agrochemicals like pesticides and herbicides to improve crop protection.^{[5][7]}

The logical relationship for its application is outlined in the diagram below.



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Caption: Role as an intermediate in industry.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **6-chloro-N-methylpyridin-2-amine** was not found, data for structurally similar compounds like 3-Amino-2-chloro-6-methylpyridine and 2-

amino-6-methylpyridine provide important safety guidance. These compounds are generally classified as harmful if swallowed, in contact with skin, or inhaled, and can cause skin and eye irritation.[8][9][10]

| Hazard Statement | Precautionary Statement |
|---|---|
| Acute Toxicity (Oral, Dermal, Inhalation) | P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [8]P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[8]P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[8] |
| Skin and Eye Irritation | P280: Wear protective gloves/protective clothing/eye protection/face protection.[8]P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8] |
| Handling | P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[8] |
| Storage | Store in a well-ventilated place. Keep container tightly closed. For some similar compounds, storage in a freezer under an inert atmosphere is recommended.[11] |

This safety information is based on related compounds and should be used as a guideline. Always consult the specific SDS for the product being handled and conduct a thorough risk assessment before use.

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